

Comprehensive Safety and Handling Guide for Metacetamol

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Compound of Interest		
Compound Name:	Metacetamol	
Cat. No.:	B1676320	Get Quote

This guide provides crucial safety protocols and logistical plans for the handling and disposal of **Metacetamol**, also known as N-(3-hydroxyphenyl)acetamide. The following procedures are designed for researchers, scientists, and professionals in drug development to ensure a safe laboratory environment.

Hazard Identification and Risk Assessment

Metacetamol is classified with the following hazards:

- Skin Irritation: Causes skin irritation.
- Eye Irritation: Causes serious eye irritation.
- Respiratory Irritation: May cause respiratory irritation.

A thorough risk assessment should be conducted before handling **Metacetamol**, considering the quantity of substance used and the nature of the experimental procedures.

Personal Protective Equipment (PPE)

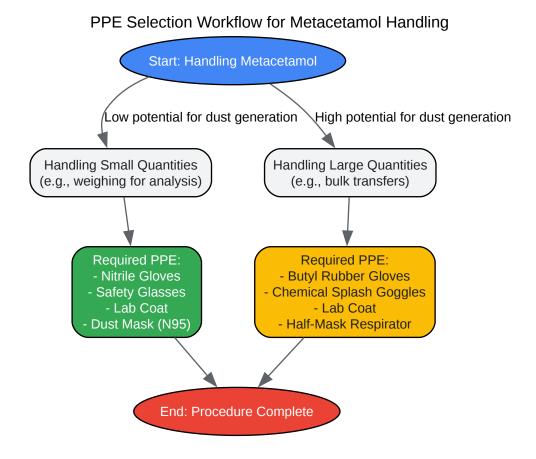
The selection of appropriate PPE is critical to minimize exposure. The following table summarizes the recommended PPE for handling **Metacetamol**.



Equipment	Specification	Purpose
Hand Protection	Nitrile or Butyl rubber gloves. Minimum thickness of 5-mil for nitrile gloves is recommended for splash protection. For prolonged contact, heavierduty gloves are advised.	To prevent skin contact and irritation. Nitrile gloves offer good short-term splash protection, while butyl rubber provides more robust resistance.[1][2][3][4]
Eye Protection	Safety glasses with side shields or chemical splash goggles.	To protect eyes from dust particles and splashes, preventing serious irritation.
Body Protection	A standard laboratory coat.	To protect skin and clothing from contamination.
Respiratory Protection	A dust mask (e.g., N95) is recommended for handling small quantities. For larger quantities or when generating fine dust, a half-mask respirator with particulate filters should be used.	To prevent inhalation of airborne particles and subsequent respiratory irritation.[5][6][7][8]

Below is a workflow diagram to guide the selection of appropriate PPE when handling **Metacetamol**.





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PPE Selection Workflow for **Metacetamol** Handling

Handling and Storage Procedures

3.1. Engineering Controls:

- Always handle **Metacetamol** in a well-ventilated area.
- For procedures that may generate dust, such as weighing or transferring solids, use a chemical fume hood.

3.2. General Handling:

Avoid direct contact with skin and eyes.



- · Do not breathe in dust.
- Wash hands thoroughly after handling.

3.3. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

4.1. In Case of Skin Contact:

- Immediately remove contaminated clothing.
- Wash the affected area with soap and plenty of water for at least 15 minutes.
- Seek medical attention if irritation persists.[9]

4.2. In Case of Eye Contact:

- Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
- Seek immediate medical attention.[9]

4.3. In Case of Inhalation:

- Move the person to fresh air.
- If breathing is difficult, provide oxygen.
- Seek medical attention if symptoms persist.

4.4. In Case of Ingestion:

Do NOT induce vomiting.







- Rinse mouth with water.
- · Seek immediate medical attention.

4.5. Spill Response:

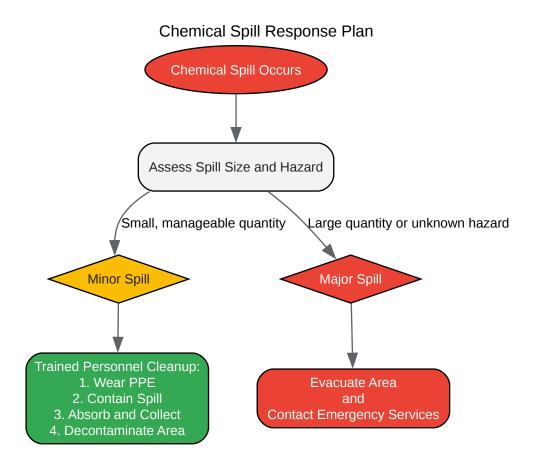
For minor spills, trained laboratory personnel can perform cleanup. For major spills, evacuate the area and contact emergency services.[10][11]

Minor Spill Cleanup Protocol:

- · Alert others in the immediate area.
- Wear appropriate PPE as outlined in Section 2.
- Cover the spill with an inert absorbent material such as vermiculite, dry sand, or cat litter.[10]
 [12]
- Carefully sweep up the absorbed material and place it into a sealed, labeled container for hazardous waste disposal.
- Clean the spill area with soap and water.

The following diagram illustrates the decision-making process for responding to a chemical spill.





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Chemical Spill Response Plan

Disposal Plan

All **Metacetamol** waste, including contaminated materials, must be disposed of as hazardous chemical waste.

5.1. Waste Collection:

Collect solid Metacetamol waste and contaminated materials (e.g., gloves, absorbent pads)
 in a dedicated, sealed, and clearly labeled hazardous waste container.[13][14]



 Liquid waste containing Metacetamol should be collected in a separate, sealed, and labeled container.

5.2. Disposal Procedure:

- Ensure the hazardous waste container is kept closed except when adding waste.
- Store the waste container in a designated satellite accumulation area.
- Do not mix Metacetamol waste with other incompatible waste streams.
- Arrange for pickup and disposal by a licensed hazardous waste disposal company.[15][16]
- Follow all local, state, and federal regulations for hazardous waste disposal.

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